

# Proper Disposal Procedures for AZD-1305

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## Compound of Interest

Compound Name: AZD-1305

Cat. No.: B605743

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **AZD-1305**, an experimental drug candidate. The following procedural guidance is based on general laboratory safety protocols and the known hazard classifications of **AZD-1305**, as a specific Safety Data Sheet (SDS) was not located in the available resources.

## Hazard Profile of AZD-1305

Based on available information, **AZD-1305** is classified with the following hazards:

- GHS06: Toxic: This indicates that the substance can cause death or serious health effects if swallowed, inhaled, or in contact with skin.
- GHS08: Health hazard: This indicates the substance may cause or is suspected of causing serious health effects.

The associated hazard statements are:

- H301: Toxic if swallowed.
- H373: May cause damage to organs through prolonged or repeated exposure.

The precautionary statement for disposal is:

- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.

Due to its toxicity, **AZD-1305** must be handled and disposed of as hazardous chemical waste. Under no circumstances should it be disposed of down the drain or in regular trash.

## Quantitative Data Summary

No specific quantitative data for the disposal of **AZD-1305** (e.g., concentration limits for neutralization) is available. The disposal procedure should be guided by the qualitative hazard assessment.

Parameter	Value	Source
GHS Hazard Pictograms	GHS06 (Toxic), GHS08 (Health hazard)	[1]
Hazard Statements	H301 (Toxic if swallowed), H373 (May cause damage to organs through prolonged or repeated exposure)	[1]
Disposal Precautionary Statement	P501	[1]

## Experimental Protocols: Step-by-Step Disposal Procedure

This protocol outlines the necessary steps for the safe disposal of **AZD-1305** waste.

### 1. Personal Protective Equipment (PPE) and Safety Precautions:

- Always wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves, when handling **AZD-1305** and its waste.
- Conduct all handling and disposal preparations within a certified chemical fume hood to avoid inhalation of any dust or aerosols.
- Avoid generating dust when handling the solid form of **AZD-1305**.

### 2. Waste Segregation and Collection:

- Solid Waste:
  - Collect solid **AZD-1305** waste, including contaminated personal protective equipment (e.g., gloves, weighing paper), in a dedicated, clearly labeled, and sealable hazardous waste container.
  - The container must be compatible with the chemical waste. A high-density polyethylene (HDPE) container is generally suitable.
- Liquid Waste:
  - Collect solutions containing **AZD-1305** in a dedicated, clearly labeled, and sealable hazardous waste container.
  - Do not mix **AZD-1305** waste with other types of chemical waste, such as solvents or acids, unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department. Incompatible wastes can react dangerously.[\[2\]](#)
- Sharps Waste:
  - Any sharps (e.g., needles, syringes, contaminated glassware) contaminated with **AZD-1305** must be disposed of in a designated sharps container for hazardous chemical waste. [\[3\]](#)

### 3. Labeling of Waste Containers:

- Properly label all waste containers with the following information:
  - The words "Hazardous Waste"
  - The full chemical name: "**AZD-1305**"
  - The specific hazards (e.g., "Toxic")
  - The accumulation start date
  - The name and contact information of the generating laboratory or researcher

#### 4. Storage of Hazardous Waste:

- Store the sealed hazardous waste containers in a designated Satellite Accumulation Area (SAA) within the laboratory.[2]
- The SAA must be under the control of the laboratory personnel and away from general traffic.
- Ensure secondary containment is used to prevent the spread of material in case of a leak.[4]
- Do not accumulate more than 55 gallons of hazardous waste or 1 quart of acutely hazardous waste at any one time.[5]

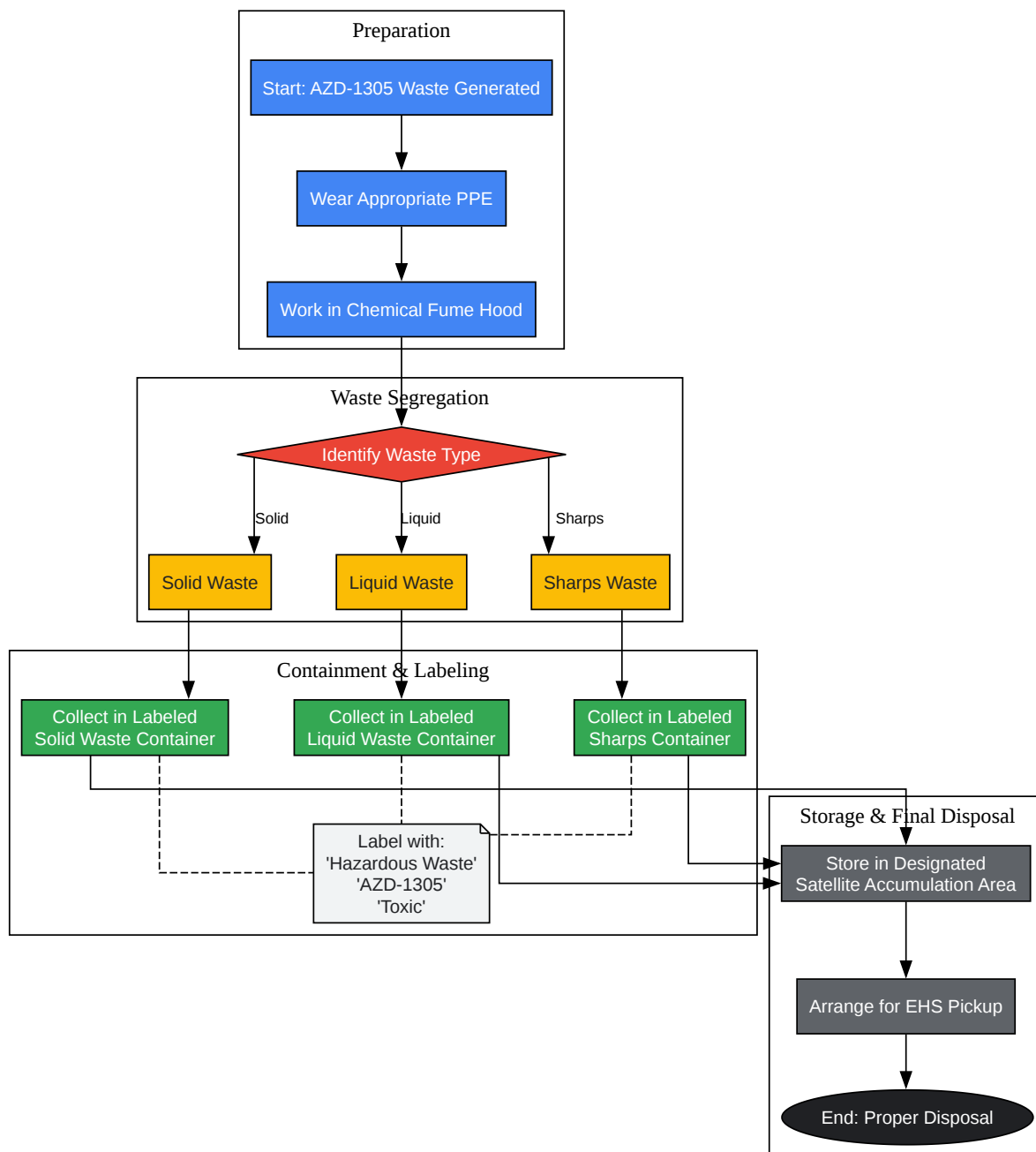
#### 5. Disposal of Empty Containers:

- Empty containers that held **AZD-1305** must be triple-rinsed with a suitable solvent.[4][5]
- The first rinsate must be collected and disposed of as hazardous liquid waste. Subsequent rinses may be permissible for drain disposal depending on local regulations and the solvent used; consult your institution's EHS for guidance.[6]
- After triple-rinsing, deface the original label on the container before disposing of it as regular laboratory glass or plastic waste, as per your institution's policy.[4]

#### 6. Final Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.
- Do not attempt to treat or neutralize the **AZD-1305** waste unless you have a specific, approved protocol from your EHS department.

## Mandatory Visualization



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Caption: Workflow for the proper disposal of **AZD-1305** hazardous waste.

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## References

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